

Proper Disposal of Promethium: A Comprehensive Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium

Cat. No.: B1207039

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For researchers, scientists, and drug development professionals, the safe handling and disposal of radioactive materials are paramount. This document provides essential safety and logistical information for the proper disposal of **Promethium** (Pm), a beta-emitting radioactive element. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Immediate Safety and Handling Precautions

Promethium, primarily the isotope **Promethium-147**, is a low-energy beta emitter.^[1] While the external radiation hazard is minimal due to the low penetration of beta particles, internal exposure through ingestion or inhalation can pose a significant health risk.^[2] Therefore, stringent safety protocols must be followed at all times.

Personal Protective Equipment (PPE):

- Minimum Requirement: Disposable gloves, a lab coat, and safety glasses are mandatory when handling any quantity of **Promethium**.^[1]
- Dosimetry: Body and ring badges should be worn to monitor radiation exposure. Urine assays may be necessary following any spills or contamination incidents to assess internal exposure.^[1]

Work Area and Contamination Control:

- Designated Areas: All work with **Promethium** should be conducted in designated and clearly labeled radioactive material work areas.
- Shielding: Due to its low-energy beta emissions, 0.2 mm of plastic can effectively serve as shielding.[\[1\]](#)
- Monitoring: A Geiger-Mueller (GM) pancake probe should be used to monitor work areas, hands, and clothing for contamination during and after handling **Promethium-147**.[\[1\]](#)
- ALARA Principle: All procedures should be planned to minimize exposure time and radioactive waste generation, adhering to the As Low As Reasonably Achievable (ALARA) principle.[\[1\]](#)

Quantitative Data for Promethium-147

The following table summarizes key quantitative data for **Promethium-147**, crucial for safe handling and disposal planning.

Property	Value	Reference
Half-Life	2.6 years	[1]
Radiation Type	Beta Emitter	[1]
Shielding Requirement	0.2 mm of plastic	[1]
Labeling Quantity (NRC)	$\geq 10 \mu\text{Ci}$	[3]
Category 2 Threshold	400 TBq (10,800 Ci)	[4]
Category 1 Threshold	40,000 TBq (1,080,000 Ci)	[4]
DOT A1 Value (Special Form)	40 TBq (1100 Ci)	U.S. DOT Regulations
DOT A2 Value (Normal Form)	0.4 TBq (11 Ci)	U.S. DOT Regulations

Step-by-Step Disposal Protocol

The disposal of **Promethium**-containing waste must comply with strict regulatory standards.[\[5\]](#)
The following protocol outlines the necessary steps for proper disposal from a laboratory

setting.

1. Waste Segregation:

- Immediately upon generation, segregate radioactive waste from all other waste streams (chemical, biological, general).
- Further segregate **Promethium** waste based on its physical form:
 - Dry Solid Waste: Includes contaminated gloves, paper towels, plasticware, and other solid materials.
 - Liquid Waste: Includes aqueous solutions and scintillation fluids containing **Promethium**.
 - Sharps Waste: Includes contaminated needles, scalpels, and glass.

2. Waste Packaging and Labeling:

- Dry Solid Waste:
 - Place in a designated, rigid, and leak-proof container lined with two plastic bags.[\[6\]](#)
 - The container must be clearly labeled with the radiation symbol, the words "Caution, Radioactive Material," and the isotope (**Promethium-147**).[\[6\]](#)
- Liquid Waste:
 - Collect in a shatter-resistant, leak-proof container (plastic is preferred).[\[6\]](#)
 - The container must be kept in secondary containment to prevent spills.[\[6\]](#)
 - Do not mix with other chemical or biological waste unless it is designated as "mixed waste."
 - Label the container with the radiation symbol, the isotope, the approximate activity, and the chemical composition.
- Sharps Waste:

- Place in a designated, puncture-proof sharps container that is also labeled for radioactive waste.

3. Waste Storage:

- Store all radioactive waste in a secure, designated area with restricted access.
- The storage area should be clearly marked with "Caution, Radioactive Material."
- Maintain an accurate inventory of all stored radioactive waste, including the date of generation, isotope, activity, and waste form.[\[1\]](#)

4. Waste Disposal Request and Pickup:

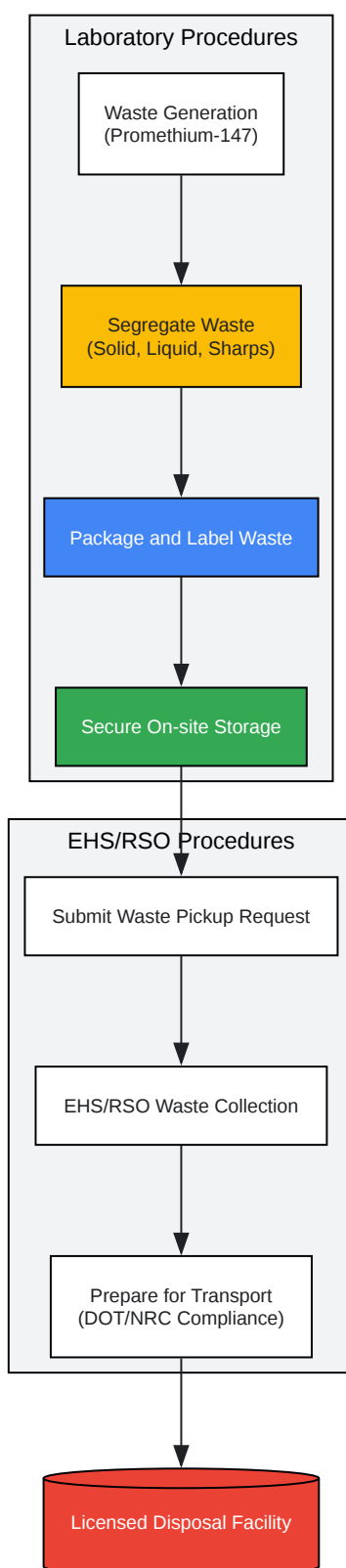
- Contact your institution's Environmental Health and Safety (EHS) or Radiation Safety Officer (RSO) to schedule a waste pickup.[\[7\]](#)
- Provide the EHS/RSO with a complete inventory of the waste to be collected.
- Do not attempt to dispose of **Promethium** waste through standard trash or sanitary sewer systems.

5. Transportation and Final Disposal:

- Transportation of radioactive waste is regulated by the Department of Transportation (DOT) and the Nuclear Regulatory Commission (NRC).[\[7\]](#)
- Your institution's EHS/RSO will manage the packaging, labeling, and documentation required for compliant transportation to a licensed low-level radioactive waste disposal facility.

Promethium Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Promethium** waste from a laboratory setting.



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Caption: Workflow for the safe disposal of **Promethium** waste.

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